

Comparative Analysis of 4-Propylnonane and its Isomers: A Guide for Researchers

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Compound of Interest

Compound Name: 4-Propylnonane

CAS No.: 6165-37-3

Cat. No.: B13802712

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For researchers, scientists, and drug development professionals, understanding the physicochemical properties of aliphatic hydrocarbons is crucial for applications ranging from solvent selection to the design of drug delivery systems. This guide provides a comparative analysis of **4-propylnonane** and its structural isomers, focusing on key physical properties and the influence of molecular branching.

This document presents a detailed comparison of **4-propylnonane** with its linear counterpart, n-dodecane, and other branched isomers of dodecane (C₁₂H₂₆). The isomers selected for this analysis represent varying degrees of branching to illustrate the impact of molecular architecture on physical behavior. All quantitative data is summarized in clear, tabular formats, and detailed experimental protocols for the determination of key properties are provided.

Physicochemical Properties: A Comparative Overview

The degree of branching in alkane isomers significantly influences their intermolecular van der Waals forces, which in turn dictates their physical properties. Generally, increased branching leads to a more compact, spherical molecular shape, reducing the surface area available for

intermolecular interactions. This results in lower boiling points and viscosities compared to their linear counterparts. The effect on density is less direct, as it is a function of both molecular mass and volume, the latter of which is influenced by molecular packing efficiency in the liquid state.

Below is a summary of key physicochemical data for **4-propylnonane** and selected isomers.

Compound Name	IUPAC Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³)
n-Dodecane	Dodecane	112-40-3	C ₁₂ H ₂₆	170.34	216.3	-9.6	0.749
4-Propylnonane	4-Propylnonane	6165-37-3	C ₁₂ H ₂₆	170.34	199	-50.8 (estimate)	0.7519[1]
2-Methylundecane	2-Methylundecane	7045-71-8	C ₁₂ H ₂₆	170.33	210[2]	-46.8[2]	0.74[3]
5-Methylundecane	5-Methylundecane	1632-70-8	C ₁₂ H ₂₆	170.34	204[4]	-	0.751[4]
2,2-Dimethyldecane	2,2-Dimethyldecane	17302-37-3	C ₁₂ H ₂₆	170.33	201[5]	-50.8 (estimate)	0.7406[5]

Experimental Protocols

Accurate and reproducible experimental data are the foundation of comparative analysis. The following sections detail the standard methodologies for determining the key physicochemical properties discussed in this guide.

Determination of Boiling Point

The boiling point of **4-propylnonane** and its isomers can be determined using the ASTM D1078 standard test method for the distillation range of volatile organic liquids.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Methodology:

- **Apparatus Setup:** A distillation flask of appropriate size is connected to a condenser and a receiving graduate. A calibrated thermometer is positioned in the neck of the flask with the top of the bulb level with the bottom of the side-arm of the flask.
- **Sample Preparation:** A 100 mL sample of the alkane isomer is measured into the distillation flask. Anti-bumping granules are added to ensure smooth boiling.
- **Distillation:** The flask is heated at a controlled rate. The temperature at which the first drop of distillate falls from the condenser into the receiving graduate is recorded as the initial boiling point.
- **Data Collection:** The temperature is recorded as the distillation proceeds and the volume of distillate collected in the receiving graduate is noted. The distillation is continued until the final boiling point is reached, which is the maximum temperature observed during the test.
- **Barometric Correction:** The observed boiling points are corrected to standard atmospheric pressure (101.3 kPa) using the appropriate pressure-temperature correction factors.

Determination of Density

The density of the liquid alkanes can be accurately measured using the ASTM D4052 standard test method for density, relative density, and API gravity of liquids by digital density meter.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Methodology:

- **Apparatus:** A digital density meter, which operates on the oscillating U-tube principle, is used. The instrument must be calibrated with at least two reference standards of known density (e.g., dry air and pure water).

- **Sample Introduction:** A small volume (typically 1-2 mL) of the liquid alkane is introduced into the oscillating sample tube. Care must be taken to avoid the formation of bubbles in the tube.
- **Temperature Equilibration:** The sample in the U-tube is allowed to reach thermal equilibrium at the desired measurement temperature, which is precisely controlled by the instrument.
- **Measurement:** The instrument measures the oscillation period of the U-tube containing the sample. The density of the sample is then calculated by the instrument's software based on the calibration data and the measured oscillation period.
- **Reporting:** The density is typically reported in g/cm^3 or kg/m^3 at a specified temperature.

Determination of Viscosity

The kinematic viscosity of **4-propylnonane** and its isomers can be determined following the ASTM D445 standard test method for kinematic viscosity of transparent and opaque liquids.[1][3][4][5][16][17][18][19]

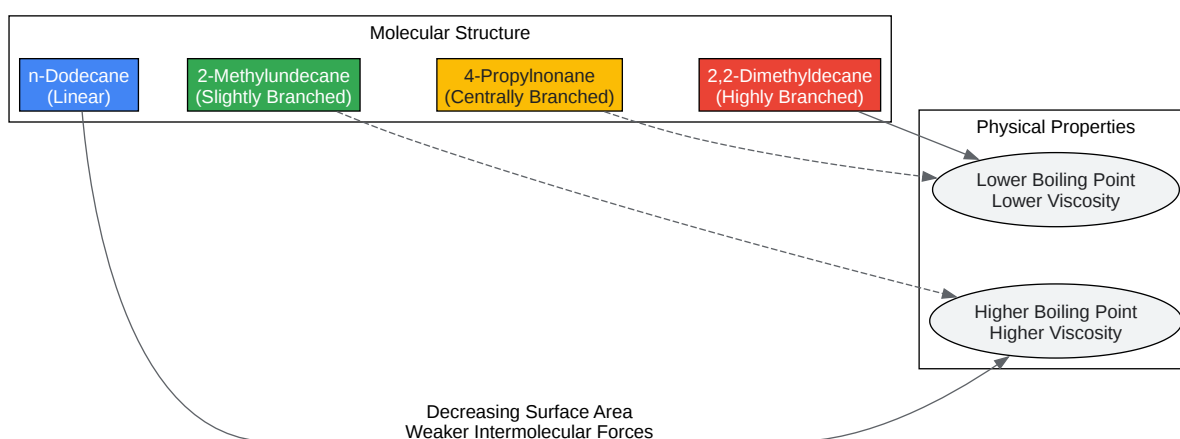
Methodology:

- **Apparatus:** A calibrated glass capillary viscometer (e.g., Ubbelohde or Cannon-Fenske type) is selected based on the expected viscosity of the sample. The viscometer is placed in a constant-temperature bath maintained at the desired measurement temperature with high precision (± 0.02 °C).
- **Sample Preparation:** The alkane sample is filtered to remove any particulate matter and then charged into the viscometer.
- **Measurement of Flow Time:** The sample is drawn up into the viscometer tube by suction to a point above the upper timing mark. The suction is then released, and the time taken for the liquid meniscus to flow between the upper and lower timing marks under gravity is measured with a stopwatch.
- **Calculation of Kinematic Viscosity:** The kinematic viscosity (ν) is calculated by multiplying the measured flow time (t) by the viscometer calibration constant (C): $\nu = C \times t$.

- Calculation of Dynamic Viscosity: The dynamic viscosity (η) can be calculated by multiplying the kinematic viscosity (ν) by the density (ρ) of the liquid at the same temperature: $\eta = \nu \times \rho$.

Structure-Property Relationships

The relationship between the molecular structure of the dodecane isomers and their physical properties can be visualized. The following diagram illustrates the general trend of decreasing boiling point and viscosity with an increasing degree of branching.



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Caption: Relationship between branching and physical properties.

Biological Activity and Signaling Pathways

Currently, there is limited specific toxicological data available for **4-propylnonane** and its isomers. Generally, C9-C12 alkanes are considered to have low acute toxicity via oral, dermal, and inhalation routes. They are not typically involved in specific biological signaling pathways in

the same manner as more functionalized molecules. Their primary biological interaction is often related to their solvent properties, which can disrupt cell membranes at high concentrations. No specific signaling pathways involving the aryl hydrocarbon receptor (AhR) or other common xenobiotic-sensing pathways have been identified for these simple alkanes. Their metabolism in biological systems, if it occurs, would likely proceed through oxidation to alcohols and further to carboxylic acids, a general detoxification pathway for hydrocarbons.

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References

- 1. [echemi.com](https://www.echemi.com) [echemi.com]
- 2. [2-methylundecane](https://chemister.ru) [chemister.ru]
- 3. [2-METHYLUNDECANE CAS#: 7045-71-8](https://www.m.chemicalbook.com) [m.chemicalbook.com]
- 4. [5-methylundecane](https://www.stenutz.eu) [stenutz.eu]
- 5. [Dimethyldecane, 2,2- CAS#: 17302-37-3](https://www.m.chemicalbook.com) [m.chemicalbook.com]
- 6. [2-Methylundecane](https://www.chembk.com) [chembk.com]
- 7. [echemi.com](https://www.echemi.com) [echemi.com]
- 8. [labsolu.ca](https://www.labsolu.ca) [labsolu.ca]
- 9. [2-METHYLUNDECANE | 7045-71-8](https://www.chemicalbook.com) [chemicalbook.com]
- 10. [2-methyl undecane, 7045-71-8](https://www.thegoodscentcompany.com) [thegoodscentcompany.com]
- 11. [2-Methylundecane | lookchem](https://www.lookchem.com) [lookchem.com]
- 12. [5-Methylundecane | C12H26 | CID 94213 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 13. [WTT- Under Construction Page](https://www.wtt-pro.nist.gov) [wtt-pro.nist.gov]
- 14. [5-Methyldecane | C11H24 | CID 93071 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 15. [Undecane, 2-methyl-](https://www.webbook.nist.gov) [webbook.nist.gov]
- 16. [2-METHYLUNDECANE - Ataman Kimya](https://www.atamanchemicals.com) [atamanchemicals.com]
- 17. [2,2-dimethyl decane, 17302-37-3](https://www.thegoodscentcompany.com) [thegoodscentcompany.com]

- [18. chemsynthesis.com \[chemsynthesis.com\]](https://chemsynthesis.com)
- [19. 2-Methylundecane | C12H26 | CID 23459 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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